

The Role of Pentaerythritol Distearate as a Non-ionic Surfactant: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pentaerythritol Distearate

Cat. No.: B084074

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Pentaerythritol Distearate, a non-ionic surfactant belonging to the polyol ester class, is a versatile excipient with significant applications in the pharmaceutical, cosmetic, and personal care industries. This technical guide provides an in-depth overview of its core functions as an emulsifier, stabilizer, thickener, and emollient. This document details its physicochemical properties, synthesis, and applications, with a focus on its role in the formulation of emulsions and solid lipid nanoparticles for drug delivery. Detailed experimental protocols for its synthesis and the characterization of its formulations are provided, alongside a summary of its key performance attributes.

Introduction

Pentaerythritol Distearate is the diester of the polyol pentaerythritol and stearic acid, a long-chain fatty acid.[1][2] Its structure, featuring a central polyhydric alcohol moiety and two lipophilic fatty acid chains, imparts amphiphilic properties, enabling it to function as a non-ionic surfactant.[3][4] Unlike ionic surfactants, its non-ionic nature makes it less susceptible to changes in pH and the presence of electrolytes, contributing to its broad formulation compatibility.[3]

In cosmetic and pharmaceutical formulations, **Pentaerythritol Distearate** is valued for its ability to form stable oil-in-water (o/w) emulsions, enhance product viscosity and texture, and

impart a desirable non-waxy, smooth feel upon application.[3][5] It is often used as a replacement for traditional waxes and fatty alcohols.[6] Its emollient properties also help to prevent transepidermal water loss, making it a functional ingredient in moisturizing products.[1]

Physicochemical Properties

Pentaerythritol Distearate is a white to off-white, waxy solid, typically supplied in pellet form. [3][7] Its key properties are summarized in the table below.

Property	Value	Reference
INCI Name	PENTAERYTHRITYL DISTEARATE	[7]
CAS Number	13081-97-5	[8]
Molecular Formula	C41H80O6	[8]
Molecular Weight	669.07 g/mol	[8]
Appearance	White to off-white waxy solid/pellets	[3][7]
Chemical Class	Non-ionic surfactant (Polyol ester)	[7]
Solubility	Soluble in oil; Insoluble in water	[6]
Melting Point	Approximately 72 °C	[9]
Typical Usage Level	1-5% in cosmetic formulations	[1]

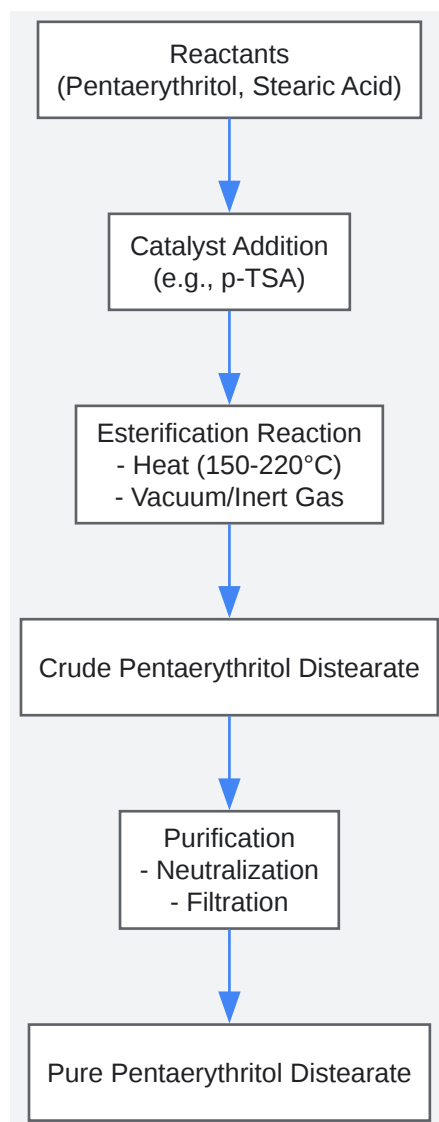
Note on Surfactant Properties: While **Pentaerythritol Distearate** is widely recognized for its surfactant properties, specific quantitative data for its Hydrophilic-Lipophilic Balance (HLB) and Critical Micelle Concentration (CMC) are not readily available in public literature or technical data sheets. One source suggests that as a component of an emulsifier composition, it is suitable for applications requiring non-ionic emulsifiers with an HLB value greater than 10; however, a precise value for the pure substance is not provided.[10] The experimental determination of these parameters is crucial for optimizing its use in specific formulations.

Synthesis

Pentaerythritol Distearate is synthesized through the direct esterification of pentaerythritol with two molar equivalents of stearic acid.^{[1][2]} The reaction is typically carried out at elevated temperatures and under vacuum or an inert atmosphere to facilitate the removal of water, which is formed as a byproduct, thereby driving the reaction to completion. Acid catalysts, such as p-toluenesulfonic acid or sulfuric acid, are often employed to increase the reaction rate.^[11]

General Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **Pentaerythritol Distearate**.



[Click to download full resolution via product page](#)

Figure 1: General workflow for the synthesis of **Pentaerythritol Distearate**.

Experimental Protocol: Laboratory-Scale Synthesis

This protocol provides a representative method for the laboratory-scale synthesis of **Pentaerythritol Distearate**.

- **Reactor Setup:** Equip a three-necked round-bottom flask with a mechanical stirrer, a temperature probe, and a Dean-Stark apparatus connected to a condenser and a nitrogen inlet.
- **Charging Reactants:** Charge the flask with stearic acid (2.0 moles) and heat to approximately 80-90°C until fully molten.
- **Addition of Pentaerythritol and Catalyst:** While stirring, slowly add pentaerythritol (1.0 mole) and an acid catalyst (e.g., p-toluenesulfonic acid, 0.1-0.5% of total reactant weight).
- **Esterification Reaction:** Heat the mixture to 180-220°C under a gentle flow of nitrogen. The water produced during the reaction will be collected in the Dean-Stark trap.
- **Monitoring Reaction Progress:** Monitor the reaction progress by periodically measuring the acid value of the reaction mixture. The reaction is considered complete when the acid value falls below a predetermined threshold (e.g., < 5 mg KOH/g).
- **Purification:**
 - Cool the reaction mixture to approximately 90-100°C.
 - Neutralize the acid catalyst by adding a stoichiometric amount of a basic solution (e.g., 10% w/v sodium carbonate) and stir vigorously.
 - Filter the hot mixture to remove any solid byproducts.
- **Isolation:** The molten product is then cooled and can be flaked or pelletized to yield the final **Pentaerythritol Distearate** product.

Role as a Non-ionic Surfactant in Formulations

Pentaerythritol Distearate's primary role as a non-ionic surfactant is to enable the formation and stabilization of emulsions, particularly oil-in-water systems.[3][4]

Emulsification and Stabilization

By reducing the interfacial tension between oil and water phases, **Pentaerythritol Distearate** facilitates the dispersion of oil droplets within the aqueous phase.[3][4] Its amphiphilic molecules orient themselves at the oil-water interface, forming a protective barrier around the oil droplets that prevents their coalescence and subsequent phase separation. This mechanism is fundamental to the stability of creams, lotions, and other emulsified products.

Viscosity and Texture Modification

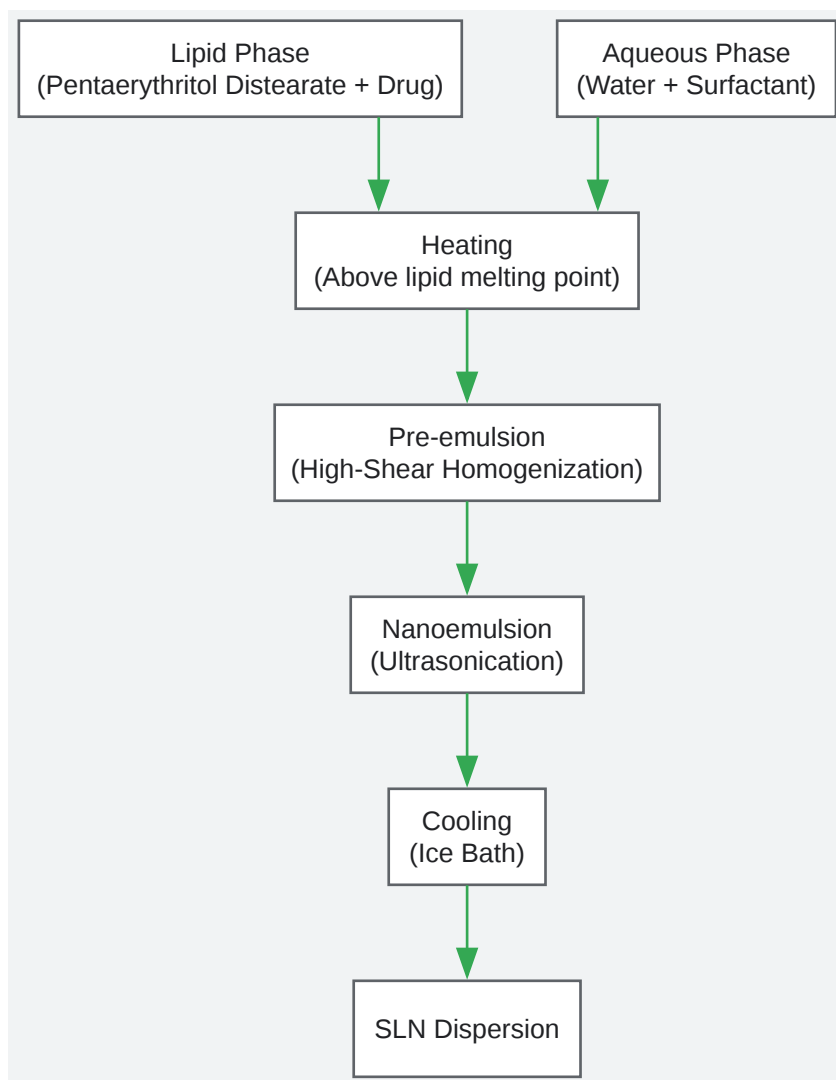
In addition to its emulsifying properties, **Pentaerythritol Distearate** acts as a consistency-enhancing agent.[6] It contributes to the viscosity of the formulation, creating a rich and creamy texture without the waxy feel often associated with other thickeners.[3] This sensorial benefit is highly valued in cosmetic and topical pharmaceutical products.

Application in Drug Delivery Systems

The favorable safety profile and stabilizing properties of **Pentaerythritol Distearate** make it a promising excipient for the formulation of various drug delivery systems.

Pentaerythritol Distearate can be utilized as a solid lipid matrix in the formulation of Solid Lipid Nanoparticles (SLNs). SLNs are colloidal carriers that can encapsulate lipophilic drugs, enhancing their stability and bioavailability. The solid nature of the lipid matrix allows for controlled or sustained drug release.

The following diagram illustrates a typical workflow for the preparation of SLNs using a high-shear homogenization and ultrasonication method.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. paulaschoice.fr [paulaschoice.fr]
- 2. paulaschoice.nl [paulaschoice.nl]
- 3. PENTAERYTHRITOL DISTEARATE - Ataman Kimya [atamanchemicals.com]

- 4. cosmileeurope.eu [cosmileeurope.eu]
- 5. rossorg.com [rossorg.com]
- 6. Pentaerythrityl Distearate [myskinrecipes.com]
- 7. covalo.com [covalo.com]
- 8. Pentaerythrityl distearate | C41H80O6 | CID 61575 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. PENTAERYTHRITOL DISTEARATE CAS#: 13081-97-5 [m.chemicalbook.com]
- 10. DE102005011334A1 - Emulsifier composition based on pentaerythritol esters and alkoxylated nonionic emulsifiers - Google Patents [patents.google.com]
- 11. CAS 13081-97-5: Pentaerythrityl distearate | CymitQuimica [cymitquimica.com]
- To cite this document: BenchChem. [The Role of Pentaerythritol Distearate as a Non-ionic Surfactant: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b084074#role-of-pentaerythritol-distearate-as-a-non-ionic-surfactant>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

